

Commercial Suppliers of N-Methyl-N-vinylacetamide: A Technical Guide

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Compound of Interest

Compound Name: **N-Methyl-N-vinylacetamide**

Cat. No.: **B020336**

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For Researchers, Scientists, and Drug Development Professionals

N-Methyl-N-vinylacetamide (NMVA) is a versatile monomer increasingly utilized in the synthesis of advanced polymers for biomedical applications. Its unique amphiphilic nature makes it a valuable building block for creating materials with tailored properties for drug delivery, gene therapy, and tissue engineering. This technical guide provides an in-depth overview of the commercial availability of NMVA, its synthesis, polymerization, and key applications in the life sciences.

Commercial Availability

N-Methyl-N-vinylacetamide is available from a range of chemical suppliers, catering to both research and industrial scale needs. The purity of the commercially available monomer is typically high, often exceeding 98%. Pricing varies depending on the supplier, quantity, and purity. Below is a summary of prominent commercial suppliers and their offerings.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)
--INVALID-LINK--	3195-78-6	98%	100g	\$408.00[1]
--INVALID-LINK--	3195-78-6	-	100ml, 500ml	¥1878.0/100ml, ¥7298.0/500ml[2]
--INVALID-LINK--	3195-78-6	≥ 98%	25g	\$257.50[3]
--INVALID-LINK--	-	-	25g	\$250.00[4]
--INVALID-LINK--	-	-	25g	\$250.00[5]
--INVALID-LINK--	3195-78-6	98%	KG	\$0.20 - \$5.00 / KG[6]
--INVALID-LINK--	3195-78-6	-	-	-
--INVALID-LINK--	3195-78-6	98%	-	-[7]
--INVALID-LINK--	3195-78-6	-	190KG Steel drums, 0.9KG Glass bottle	-[8]
--INVALID-LINK--	3195-78-6	Highly Purified	1g	-[9]
--INVALID-LINK--	3195-78-6	0.98	-	-[9]

Synthesis of N-Methyl-N-vinylacetamide

Several synthetic routes to **N-Methyl-N-vinylacetamide** have been developed. A common and patented method involves the methylation of N-vinylacetamide.[10] This approach can yield the product in high purity. Another established method is the pyrolysis of N-(1-alkoxyethyl)-N-methylacetamide.[10]

A patented production method focuses on controlling the level of N-1,3-butadienyl-N-methylacetamide as an impurity to between 0.01 and 150 ppm, which is crucial for ensuring the monomer's stability and consistent polymerizability.[11][12]

Experimental Protocol: Methylation of N-vinylacetamide

This protocol is based on a patented method for the synthesis of **N-Methyl-N-vinylacetamide**.

[\[11\]](#)

Materials:

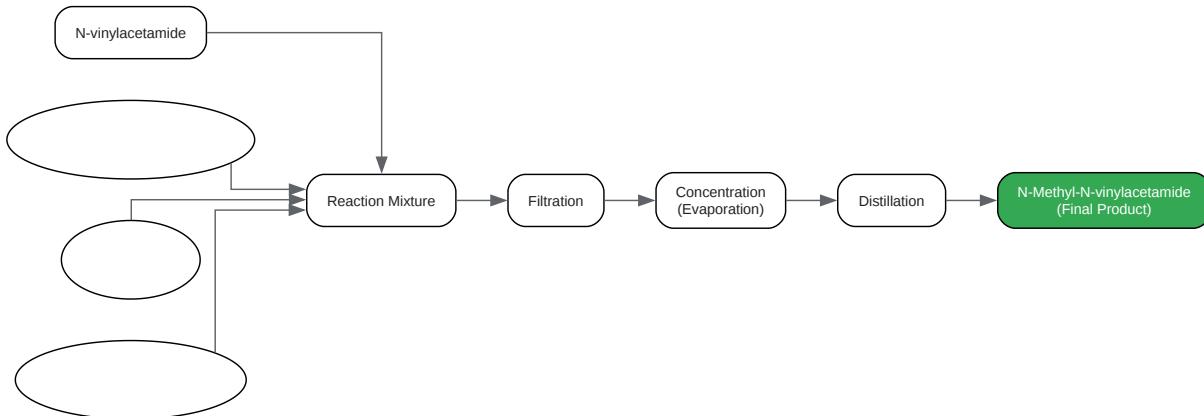
- N-vinylacetamide
- Potassium t-butoxide
- Methyl iodide
- Tetrahydrofuran (THF)

Procedure:

- A solution of N-vinylacetamide (150 g) in THF (2680 g) is prepared.
- Potassium t-butoxide (245 g) is added to the solution. The molar ratio of potassium t-butoxide to N-vinylacetamide is 1.2.
- Methyl iodide (302 g, 99.5%) is then added to the mixture, with a molar ratio of 1.2 to N-vinylacetamide.
- The resulting slurry is stirred.
- The mixture is filtered through filter paper.
- The filtrate is concentrated using an evaporator at 40°C.
- The concentrated filtrate is then distilled at 20 mmHg and 65°C.

This process yields **N-Methyl-N-vinylacetamide** with a purity of 98% and a total yield of 69%.

[\[11\]](#)



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*General workflow for the synthesis of **N-Methyl-N-vinylacetamide**.*

Polymerization of N-Methyl-N-vinylacetamide

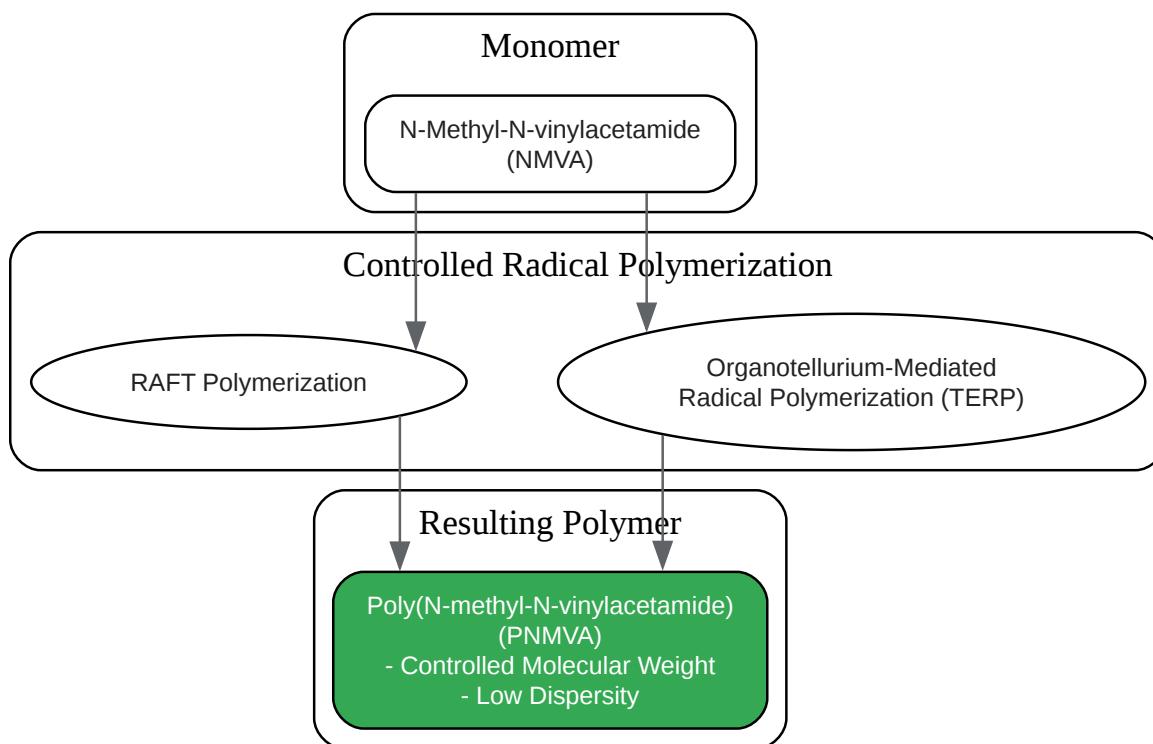
The polymerization of NMVA is a critical step in producing polymers with desired properties for various biomedical applications. Controlled radical polymerization techniques are often employed to synthesize well-defined polymers with controlled molecular weights and low dispersities.

Reversible Addition-Fragmentation Chain-Transfer (RAFT) Polymerization

RAFT polymerization is a powerful technique for controlling the polymerization of NMVA.[13] Studies have shown that using specific RAFT agents, such as cyanomethyl O-ethyl carbonodithioate and cyanomethyl diphenylcarbamodithioate, at 35°C allows for the synthesis of poly(N-methyl-N-vinyl acetamide) (PNMVA) with predetermined molecular weights and low dispersities ($D < 1.5$).[13][14]

Organotellurium-Mediated Radical Polymerization (TERP)

TERP is another effective method for the controlled polymerization of acyclic N-vinylamides, including NMVA.^[13] This technique has been used to produce poly(N-vinylamide)s with controlled molecular weights and low dispersities ($\bar{D} < 1.25$) with high monomer conversion.^[13]



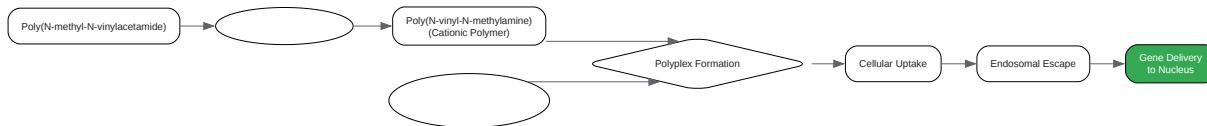
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*Controlled radical polymerization techniques for **N-Methyl-N-vinylacetamide**.*

Applications in Drug and Gene Delivery

The polymer derived from NMVA, poly(**N-methyl-N-vinylacetamide**), can be hydrolyzed to yield poly(**N-vinyl-N-methylamine**), a cationic polymer.^[10] These cationic polymers are promising non-viral vectors for gene delivery.^[10] Their positively charged amine groups can interact with negatively charged nucleic acids, such as plasmid DNA, to form nanoparticles known as polyplexes.^[10] These polyplexes protect the genetic material from degradation and facilitate its entry into cells.^[10]

The amphiphilic nature of NMVA makes it suitable for drug delivery systems where interaction with biological membranes is important.[13] Formulations based on this compound have shown enhanced stability and cellular uptake in lipid nanoparticles.[13]



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Signaling pathway for gene delivery using poly(N-vinyl-N-methylamine).

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